

Safe Handling and Disposal of Nitroethylene: A Procedural Guide

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Compound of Interest

Compound Name: Nitroethylene

Cat. No.: B032686

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Nitroethylene is a highly reactive and hazardous chemical intermediate used in various organic syntheses.[1][2] Due to its toxicity, flammability, and potential for violent polymerization, strict adherence to safety protocols is paramount for the protection of laboratory personnel and the environment.[3][4] This guide provides essential safety information, operational procedures, and disposal plans for researchers, scientists, and drug development professionals.

Hazard Summary & Key Data

Nitroethylene is a toxic, combustible, and highly reactive liquid.[1][3][4] It is suspected to cause cancer and may damage fertility or the unborn child.[4] Prolonged or repeated inhalation can cause organ damage.[4] The chemical, physical, and toxicological properties have not been exhaustively investigated, warranting a high degree of caution.[5]

Quantitative Data for **Nitroethylene**

| Property | Value | Source |
|-------------------------------------|---|--------|
| CAS Number | 3638-64-0 | [1] |
| Molecular Formula | C ₂ H ₃ NO ₂ | [1] |
| Appearance | Colorless liquid with a pungent odor | [1] |
| Boiling Point | 98.5 °C (209.3 °F) | [1] |
| Flash Point | 23.2 °C (73.8 °F) | [1] |
| Vapor Pressure | 45.8 mmHg at 25 °C | [1] |
| Occupational Exposure Limits (OELs) | Not established. Handle with extreme caution. | |

Note: No specific Permissible Exposure Limit (PEL) from OSHA or Threshold Limit Value (TLV) from ACGIH has been established for **nitroethylene**. In the absence of specific limits, all handling should be performed in a manner that minimizes any potential for exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **nitroethylene**. The following table summarizes the required equipment.

Required Personal Protective Equipment

| Body Part | Equipment | Specification & Rationale |
|-------------|----------------------------------|---|
| Hands | Chemical-Resistant Gloves | Butyl or Neoprene gloves are recommended for handling nitro-compounds.[6] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[7] Dispose of contaminated gloves immediately as hazardous waste.[7] |
| Eyes/Face | Safety Goggles & Face Shield | Chemical splash goggles are mandatory.[8] A full-face shield should be worn over the goggles to protect against splashes.[8][9] |
| Respiratory | Chemical Fume Hood / Respirator | All handling must occur in a certified chemical fume hood to ensure adequate ventilation.[7] For higher-level protection or in case of ventilation failure, use NIOSH-approved respirators with Type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) cartridges.[5] |
| Body | Flame-Resistant Lab Coat & Apron | Wear a flame-resistant lab coat.[9] A chemical-resistant apron should be worn over the lab coat for additional protection against spills. |
| Feet | Closed-Toe Shoes | Sturdy, closed-toe shoes made of a non-porous material are required. |

Operational Plan: From Preparation to Disposal

This section provides a step-by-step guide for the safe handling and disposal of **nitroethylene**.

Preparation and Engineering Controls

- **Work Area:** Designate a specific area for handling **nitroethylene** within a certified chemical fume hood.
- **Ventilation:** Ensure the fume hood provides appropriate exhaust ventilation.[7]
- **Emergency Equipment:** Confirm that a safety shower, eyewash station, and a Class B (or ABC) fire extinguisher are readily accessible.
- **Spill Kit:** Prepare a spill kit containing inert absorbent material (e.g., sand, vermiculite), non-sparking tools for cleanup, and a designated hazardous waste container.[9][10] Do not use combustible materials like paper towels to absorb spills.[10]
- **Grounding:** Ensure all equipment is properly grounded to prevent static discharge.[9]
- **Storage:** **Nitroethylene** is unstable and can polymerize.[3] It should be stored in a cool, dry, and dark place, away from direct sunlight and incompatible materials such as strong oxidizers and bases.[1][3] For longer-term storage, a 10% solution in benzene refrigerated at -10°C can be stable for up to six months.[3]

Handling Procedure

- **Don PPE:** Before handling, put on all required personal protective equipment as detailed in the table above.
- **Minimize Quantities:** Work with the smallest practical quantities of the material to minimize risk.[9]
- **Transfer:** Use non-sparking tools (e.g., plastic or ceramic spatulas) for all transfers.[9] Avoid any friction or impact.[9]
- **Avoid Incompatibles:** Keep the compound away from heat, open flames, and incompatible materials.[3][9]

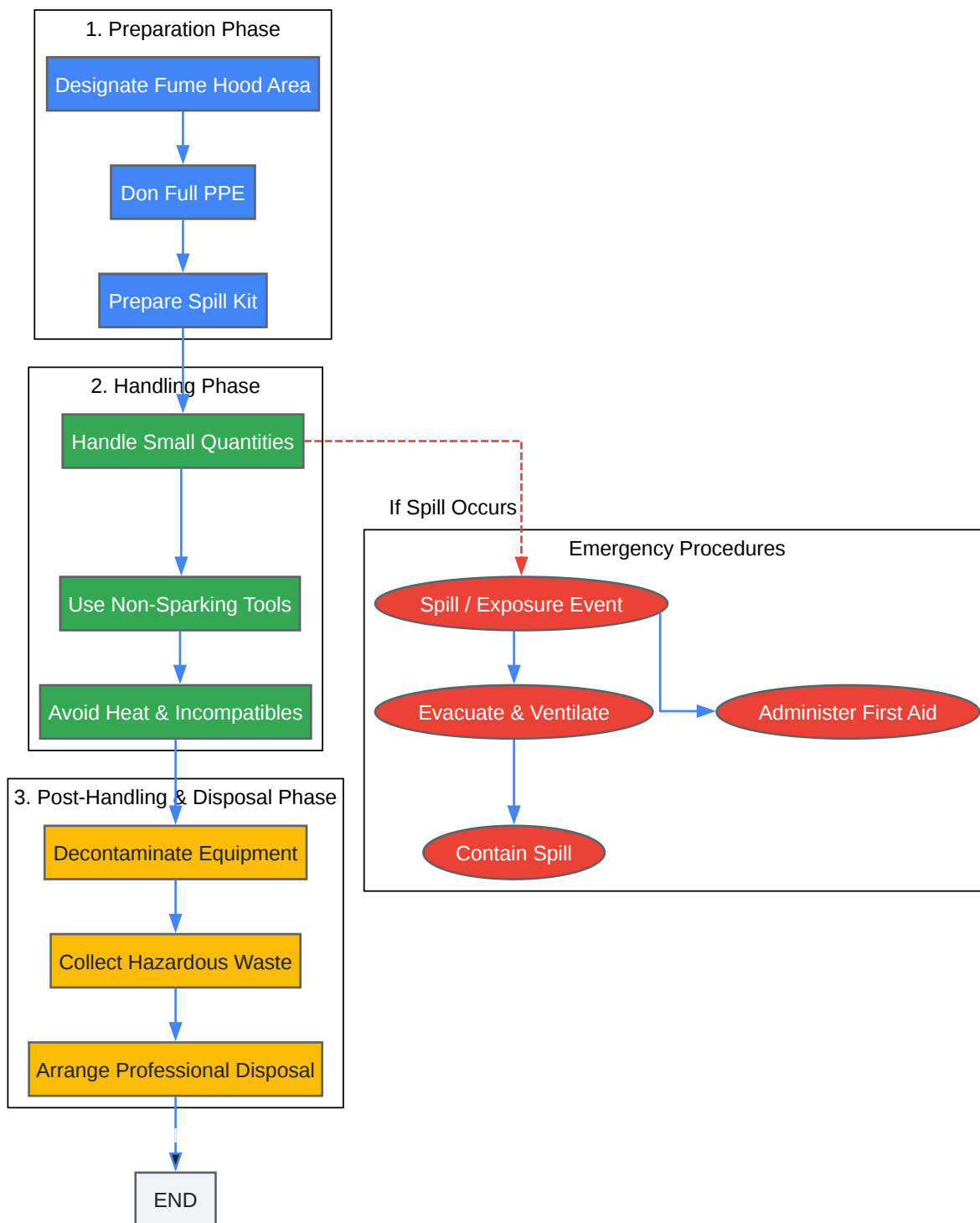
Decontamination

- Equipment: Thoroughly decontaminate all surfaces and equipment that came into contact with **nitroethylene** using a suitable solvent, followed by soap and water.
- Waste: All cleaning materials and rinsate must be collected and disposed of as hazardous waste.^[10]

Disposal Plan

- Waste Classification: **Nitroethylene** and any materials contaminated with it are classified as hazardous chemical waste.^[10]
- Containerization: Collect all **nitroethylene** waste (including contaminated gloves, absorbent materials, and empty containers) in a clearly labeled, sealed, and compatible hazardous waste container.^{[7][10]} The label must include the full chemical name and appropriate hazard warnings.
- Licensed Disposal: Do not pour **nitroethylene** down the drain or discard it in regular trash.^[10] Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal company.^[7]
- Disposal Method: The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[7] Extra care is required during ignition due to the material's high flammability.^[7]

The logical workflow for handling **nitroethylene** is illustrated in the diagram below.



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Caption: Workflow for Safe Handling of **Nitroethylene**.

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